

3-Chloro-5-methylpyrazin-2-amine molecular structure and weight

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Compound of Interest

Compound Name: 3-Chloro-5-methylpyrazin-2-amine

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Technical Guide: 3-Chloro-5-methylpyrazin-2-amine

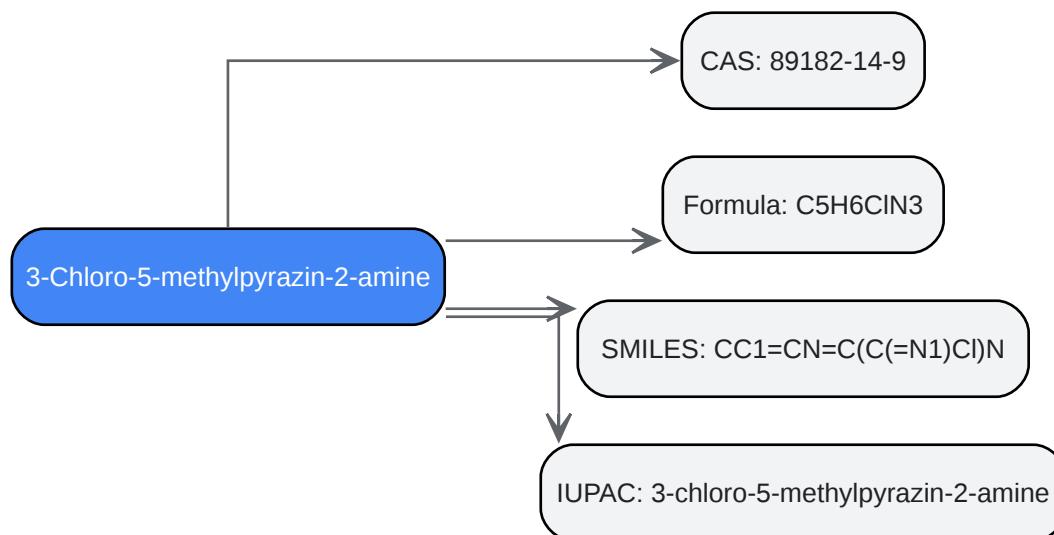
For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the molecular structure, weight, and other key physicochemical properties of **3-Chloro-5-methylpyrazin-2-amine**.

Molecular Structure and Identifiers

3-Chloro-5-methylpyrazin-2-amine is a substituted pyrazine derivative. The core structure consists of a pyrazine ring with chloro, methyl, and amine functional groups attached.

The key identifiers for this compound are outlined below.



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Key Identifiers for **3-Chloro-5-methylpyrazin-2-amine**

Physicochemical Data

The quantitative properties of **3-Chloro-5-methylpyrazin-2-amine** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Weight	143.576 g/mol [1]
Molecular Formula	C5H6CIN3 [1] [2]
Exact Mass	143.0250249 u [1]
Melting Point	58-82 °C [1]
Boiling Point	252.3 °C at 760 mmHg [1]
Density	1.349 g/cm³ [1]
Flash Point	106.4 °C [1]
Vapor Pressure	0.0195 mmHg at 25°C [1]
Refractive Index	1.599 [1]
LogP	1.60180 [1]
Hydrogen Bond Donor Count	1 [1]
Hydrogen Bond Acceptor Count	3 [1]
Rotatable Bond Count	0 [1]

Experimental Protocols

Detailed experimental protocols for the synthesis or application of **3-Chloro-5-methylpyrazin-2-amine** are not readily available in the public domain and would typically be found within specific research publications or patents. Researchers are advised to consult scientific databases and literature for specific methodologies.

Synonyms

This compound may be referred to by other names in literature and chemical databases. Common synonyms include:

- 2-AMINO-3-CHLORO-5-METHYLPYRAZINE[\[1\]](#)[\[2\]](#)
- 2-amino-3-chloro-5-methyl-pyrazine[\[1\]](#)[\[2\]](#)

- 2-Pyrazinamine, 3-chloro-5-methyl-[[2](#)]

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References

- 1. lookchem.com [lookchem.com]
- 2. echemi.com [echemi.com]
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